

Allyl 4-hydroxy-3-methoxybenzoate: Chemical Properties & Technical Profile

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Compound of Interest

Compound Name: *Allyl 4-hydroxy-3-methoxybenzoate*

Cat. No.: *B8346634*

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Executive Summary

Allyl 4-hydroxy-3-methoxybenzoate (CAS: 99865-83-5), also known as Allyl Vanillate, is the allyl ester derivative of vanillic acid. Structurally, it combines a phenolic antioxidant core with a polymerizable allyl alkene tail. This dual functionality makes it a high-value intermediate for synthesizing renewable thermosets, antimicrobial agents, and functionalized pharmaceutical scaffolds. Unlike simple vinyl monomers, its allyl group exhibits unique radical transfer kinetics, requiring specialized polymerization protocols.

Physicochemical Profile

The compound occupies a chemical space between simple aromatic esters and reactive monomers.

Property	Value / Description	Source/Note
IUPAC Name	2-Propenyl 4-hydroxy-3-methoxybenzoate	Official Nomenclature
CAS Number	99865-83-5	Verified Identifier
Molecular Formula	C ₁₁ H ₁₂ O ₄	-
Molecular Weight	208.21 g/mol	-
Physical State	Viscous Liquid or Low-Melting Solid	Analogous to Ethyl Vanillate (MP 44°C)
Boiling Point	~300–310 °C (Predicted)	Based on Methyl Vanillate (BP 285°C)
Solubility	Soluble in EtOH, DMSO, CHCl ₃ ; Insoluble in H ₂ O	Lipophilic Ester Character
pKa (Phenol)	~7.4	Acidic phenol group

Spectroscopic Signature (Predicted)

- ¹H NMR (CDCl₃, 400 MHz):
 - Aromatic: δ 7.64 (dd, 1H), 7.55 (d, 1H), 6.95 (d, 1H) – Vanillyl core.
 - Allyl: δ 6.05 (m, 1H, -CH=), 5.40 (dd, 1H, =CH₂ trans), 5.28 (dd, 1H, =CH₂ cis), 4.80 (d, 2H, -OCH₂-).
 - Methoxy:[1][2] δ 3.94 (s, 3H, -OCH₃).
 - Phenol:[1] δ 6.20 (s, 1H, -OH).
- IR Spectrum:
 - ~1715 cm⁻¹ (C=O Ester stretch).
 - ~3400 cm⁻¹ (O-H Broad stretch).

- $\sim 1640\text{ cm}^{-1}$ (C=C Allyl stretch).

Synthetic Pathways

Synthesis requires careful control to avoid premature polymerization of the allyl group or oxidation of the phenol.

Method A: Nucleophilic Substitution (High Yield)

This method avoids the harsh acidic conditions of Fischer esterification, preserving the allyl group.

- Reagents: Vanillic acid (1.0 eq), Allyl Bromide (1.1 eq), Potassium Bicarbonate (KHCO_3 , 1.2 eq).
- Solvent: DMF or Acetone (Anhydrous).
- Protocol:
 - Dissolve vanillic acid in DMF under N_2 atmosphere.
 - Add KHCO_3 and stir at RT for 30 mins to form the carboxylate salt.
 - Dropwise add Allyl Bromide at 0°C to minimize O-alkylation of the phenol (carboxylate is more nucleophilic than phenoxide in weak base).
 - Stir at 50°C for 4-6 hours.
 - Workup: Quench with ice water, extract with Ethyl Acetate. Wash organic layer with 5% NaHCO_3 (removes unreacted acid) and Brine.
 - Purification: Silica Gel Column Chromatography (Hexane:EtOAc 8:2).

Method B: Fischer Esterification (Scalable)

- Reagents: Vanillic acid, Allyl Alcohol (Excess), p-TsOH (Cat.).
- Condition: Reflux with Dean-Stark trap to remove water.

- Note: Requires radical inhibitor (e.g., BHT) to prevent oligomerization during reflux.

Reactivity & Functionalization

Allyl vanillate is a "chemical chameleon," offering three distinct reaction sites.

A. Allyl Group: Polymerization & Thiol-Ene Click

The allyl group ($-\text{CH}_2-\text{CH}=\text{CH}_2$) is significantly less reactive in free-radical polymerization than vinyl groups (like styrene) due to degradative chain transfer.

- Mechanism: The allylic protons are abstractable. A growing radical chain abstracts an allylic proton, forming a stable resonance-stabilized allylic radical that terminates the chain.
- Solution: Use Thiol-Ene "Click" Chemistry.
 - Reaction with multifunctional thiols (e.g., pentaerythritol tetrakis(3-mercaptopropionate)) under UV light yields uniform cross-linked networks without chain transfer inhibition.

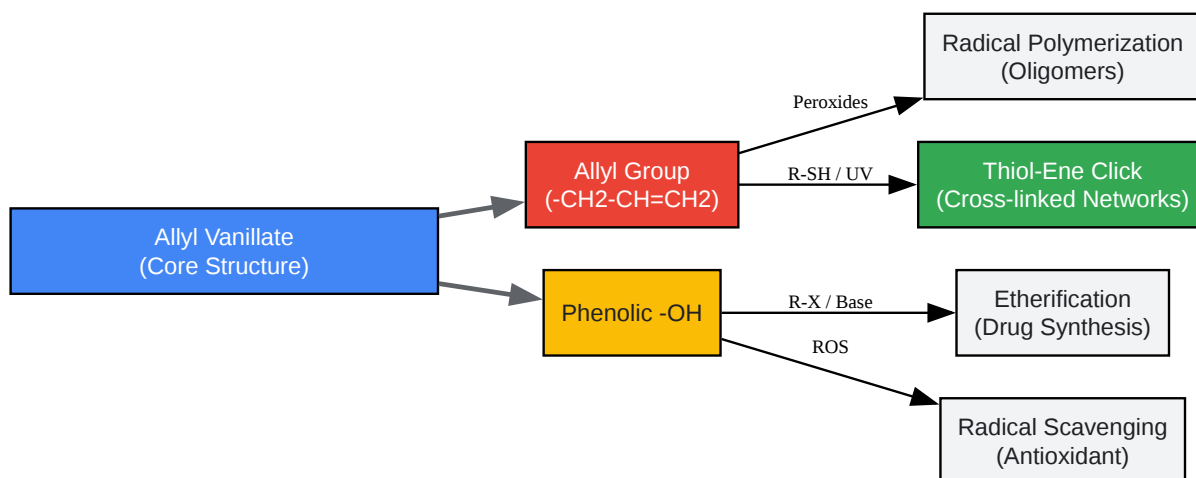
B. Phenolic Hydroxyl: Derivatization

The phenol remains free for:

- Glycosylation: To increase water solubility for drug delivery.
- Etherification: Formation of bi-aromatic ethers (as seen in patent EP0409728A2).
- Antioxidant Activity: Acts as a radical scavenger in polymer matrices.

C. Ester Linkage: Biodegradability

The ester bond provides a hydrolytically labile site, allowing the polymer backbone to degrade into vanillic acid (a natural metabolite) and allyl alcohol derivatives, making it suitable for biodegradable medical implants.



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Figure 1: Reactivity Map of Allyl Vanillate. The compound offers orthogonal reactivity: the allyl group for network formation and the phenol group for biological activity or further chemical modification.

Applications in Drug Development & Materials

1. Antimicrobial Biomaterials

Allyl esters of phenolic acids exhibit enhanced lipophilicity compared to their parent acids, allowing better penetration of bacterial cell membranes.

- Mechanism: Disruption of the lipid bilayer and interference with intracellular enzymatic processes.
- Application: Incorporation into dental composites or wound dressings to provide intrinsic antimicrobial properties without leaching antibiotics.

2. Bio-Based Thermosets

As a derivative of lignin (via vanillin), Allyl Vanillate serves as a sustainable replacement for petrochemical monomers like styrene or bisphenol A.

- Protocol: Copolymerization with bio-based cross-linkers to form high-T_g thermosets with flame-retardant properties (due to the aromatic backbone).

3. Pharmaceutical Intermediate

It serves as a "masked" vanillic acid. The allyl group acts as a protecting group for the carboxylic acid that can be removed under mild conditions ($\text{Pd(PPh}_3)_4$ / Morpholine), allowing selective modification of the phenol group before deprotection.

Safety & Handling (SDS Summary)

- Hazards: Skin Irritant (H315), Eye Irritant (H319).
- Sensitization: Potential skin sensitizer due to the acrylate-like allyl moiety.
- Storage: Store at 2-8°C under inert gas (Argon) to prevent spontaneous oxidation or slow polymerization.
- Disposal: Incineration in a chemical combustor equipped with an afterburner.

References

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